

Cabotegravir-d5 storage conditions stability

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Compound Focus: Cabotegravir-d5

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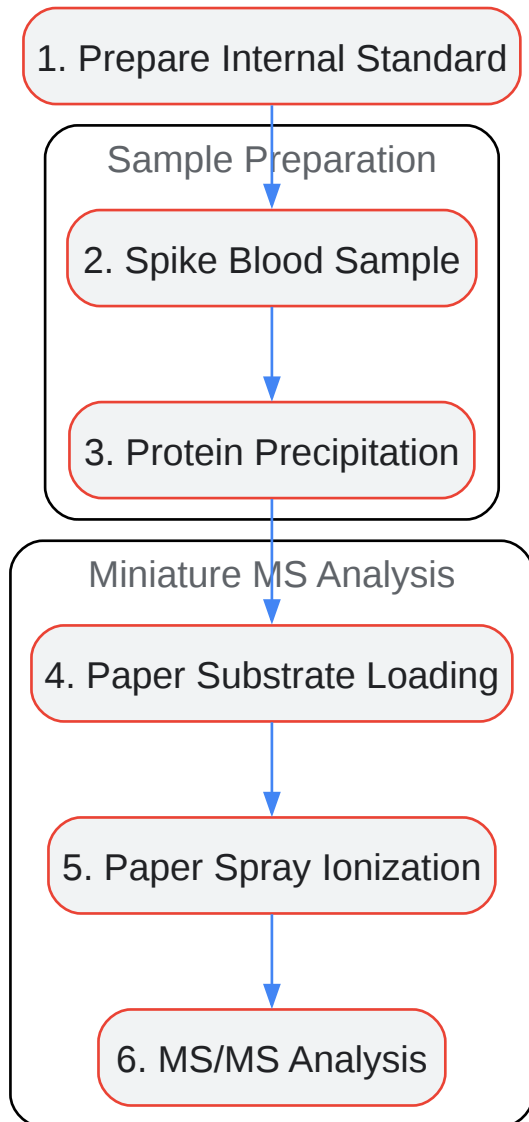
Cabotegravir-d5 Handling Information

While the searched literature does not specify long-term storage stability data, the following table summarizes key handling details from experimental contexts.

Parameter	Reported Information from Literature
Chemical Form	Solid (exact salt form not specified) [1]
Preparation Solvent	Acetonitrile [1]
Working Solution Concentration	1000 ng/mL (in acetonitrile) [1]
Storage Temperature	-20°C (for prepared solutions) [1]
Documented Stability	Prepared solution stable for at least 6 hours on benchtop [1]

Experimental Protocol: Sample Preparation with Cabotegravir-d5

This methodology details how **Cabotegravir-d5** is used as an internal standard for quantifying cabotegravir in whole blood, using a miniature mass spectrometer [1]. The workflow for this experiment is outlined below.



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Materials and Reagents

- **Cabotegravir-d5:** Stable isotope-labeled internal standard [1].
- **Solvents:** Acetonitrile, HPLC-grade or higher [1].
- **Biological Matrix:** Human whole blood with K₂EDTA as an anticoagulant [1].
- **Paper Substrate:** Filter paper (e.g., Fisherbrand Q5 or Whatman Grade 1) [1].

Step-by-Step Procedure

- **Internal Standard Solution:** Prepare a **1000 ng/mL** working solution of **Cabotegravir-d5** in acetonitrile. This solution is stored at **-20°C** prior to use [1].
- **Sample Spike and Precipitation:**
 - Pipette 100 μL of the blood sample (calibration, quality control, or unknown) into a 1.5 mL microcentrifuge tube.
 - Add 100 μL of the chilled **Cabotegravir-d5** working solution (1000 ng/mL in acetonitrile) to the blood [1].
 - Vigorously shake the mixture for **1 minute** to precipitate proteins [1].
- **Supernatant Collection:** Centrifuge the mixture to pellet the precipitated proteins. Carefully collect the clear supernatant for analysis [1].
- **Paper Substrate Loading:**
 - Position a triangular piece of filter paper and secure its base with a copper clip.
 - Pipette **10 μL** of the clear supernatant onto the base of the paper triangle [1].
- **Mass Spectrometric Analysis:**
 - Apply a solvent and a high voltage to the paper triangle to initiate **Paper Spray Ionization** [1].
 - Analyze using a miniature mass spectrometer (e.g., Mini-12). The instrument method for **Cabotegravir-d5** includes [1]:
 - **Isolation:** The protonated molecule ($[\text{M}+\text{H}]^+$) at **m/z 411** is isolated.
 - **Fragmentation:** Collision-Induced Dissociation (CID) is performed using an excitation frequency of **148 kHz**.
 - **Detection:** The resulting product ions are mass-analyzed.

Frequently Asked Questions (FAQs)

What is the typical shelf life of a Cabotegravir-d5 stock solution?

The search results do not provide a defined shelf life. For prepared working solutions (1000 ng/mL in acetonitrile, stored at -20°C), the documented stability is limited to **6 hours** at room temperature during experiments [1]. For long-term storage of stock solutions, it is recommended to follow the manufacturer's datasheet and perform stability tests in your own laboratory.

Can Cabotegravir-d5 be used with other mass spectrometers besides the Mini-12?

Yes, absolutely. **Cabotegravir-d5** is a stable isotope-labeled standard and is compatible with any LC-MS/MS or ambient ionization MS system. The core principle is its use to correct for variability in sample preparation and ionization efficiency, regardless of the specific instrument platform.

What are the critical steps for ensuring quantitative accuracy with this method?

- **Consistent Internal Standard Addition:** Ensure the volume and concentration of the **Cabotegravir-d5** solution are accurate and added to every sample, including calibrants and quality controls [1].
- **Complete Protein Precipitation:** Vigorous shaking or vortexing is critical to ensure complete protein precipitation and reproducible recovery of the analyte [1].
- **Stable Paper Spray:** A stable spray voltage and solvent application are necessary for consistent ionization and signal throughout the analysis.

Important Troubleshooting Notes

- **Inconsistent Results:** Ensure the **Cabotegravir-d5** working solution is fresh or has been properly stored at **-20°C**. Avoid repeated freeze-thaw cycles.
- **Low Signal:** Check the paper spray process. An unstable spray can result from improper solvent application, incorrect high voltage, or uneven paper substrate.
- **High Background:** Use high-purity solvents to minimize chemical noise and potential interference in the mass spectra.

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References

1. Miniature Mass Spectrometer-based Point-of-care Assay ... [pmc.ncbi.nlm.nih.gov]

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